

# Proper Disposal of Butanol: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: *Butenol*

Cat. No.: *B1619263*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical waste is a critical aspect of laboratory operations. This guide provides essential safety and logistical information for the proper disposal of butanol, a common laboratory solvent. Adherence to these procedures is vital to protect personnel, prevent environmental contamination, and maintain regulatory compliance.

## Immediate Safety and Handling Protocols

Butanol is a flammable liquid that can cause serious eye irritation and may lead to drowsiness or dizziness.<sup>[1]</sup> Therefore, it must be handled with appropriate precautions in a well-ventilated area, preferably within a chemical fume hood.<sup>[2][3]</sup> Before initiating any disposal procedures, it is mandatory for all personnel to be equipped with the appropriate Personal Protective Equipment (PPE), including:

- Safety goggles or a face shield<sup>[1]</sup>
- Chemical-resistant gloves (Nitrile rubber is often recommended)<sup>[4]</sup>
- A flame-retardant lab coat<sup>[1]</sup>

An eyewash station and a safety shower must be readily accessible in the event of an emergency.<sup>[2]</sup>

## Spill Response

In the case of a butanol spill, the area should be evacuated, and all sources of ignition must be removed.[2][4] The spill should be contained using an inert absorbent material, such as sand, vermiculite, or earth.[1][2] Non-sparking tools must be used to collect the absorbed material, which should then be placed in a properly labeled, sealed container for hazardous waste disposal.[1][2]

## Step-by-Step Butanol Disposal Procedure

The disposal of butanol must be managed as hazardous waste. Never pour butanol down the drain, as this can lead to environmental contamination and create a fire or explosion hazard in the plumbing system.[1]

- **Waste Collection:** Collect all butanol waste in a designated, leak-proof, and chemically compatible container.[2] Do not mix butanol with other waste streams unless explicitly permitted by your institution's hazardous waste management guidelines.
- **Container Labeling:** The waste container must be clearly labeled with "Hazardous Waste" and the full chemical name, "Butanol".[2] All components of a waste mixture should be listed.
- **Secure Storage:** Keep the waste container tightly sealed to prevent the release of flammable vapors.[2][4] Store the container in a cool, dry, and well-ventilated area designated for hazardous waste.[1][5] This storage area must be away from sources of ignition and incompatible materials.[1][5]
- **Arrange for Disposal:** Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for the collection and disposal of the waste.[1][4] Provide them with the Safety Data Sheet (SDS) for butanol.[2]
- **Documentation:** Maintain a detailed record of the waste generated, including the chemical name, quantity, and the date of disposal, in accordance with institutional policies and local regulations.[2]

The preferred method for the disposal of butanol is incineration in a permitted hazardous waste incinerator to ensure its complete destruction.[1][4][6]

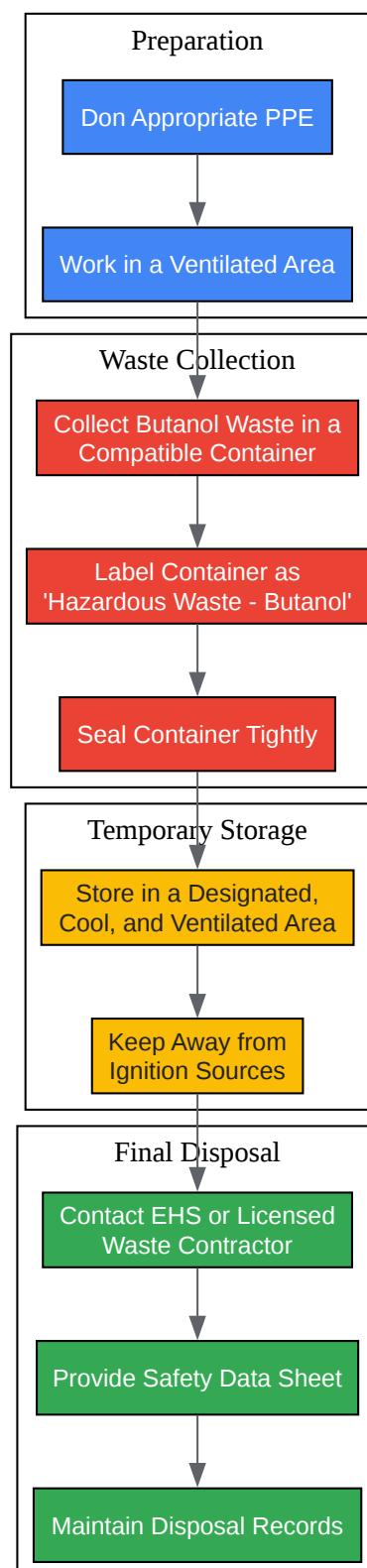
## Quantitative Data for n-Butanol

The following table summarizes key quantitative data for n-butanol, which is essential for its safe handling and disposal.

Property	Value
Molecular Formula	C <sub>4</sub> H <sub>10</sub> O
UN Number	1120
Flash Point	91 °C (195.8 °F) - closed cup <a href="#">[2]</a>
Boiling Point	55 °C at 0.50 mm Hg <a href="#">[2]</a>
Reportable Quantity (RQ)	5000 lbs <a href="#">[4]</a>
Storage Class	3 - Flammable liquids

## Butanol Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of butanol in a laboratory setting.

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